

MMAF Intermediate 2: A Technical Overview for Drug Development Professionals

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Compound of Interest

Compound Name: MMAF intermediate 2

CAS No.: 864238-20-0

Cat. No.: B2854293

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Introduction: Monomethyl auristatin F (MMAF) is a potent antimetabolic agent that is a critical component of several antibody-drug conjugates (ADCs) in development and clinical use. Its mechanism of action involves the inhibition of tubulin polymerization, leading to cell cycle arrest and apoptosis in targeted cancer cells. The synthesis of MMAF involves several key intermediates, with "**MMAF intermediate 2**" being a crucial building block. This document provides a technical overview of **MMAF intermediate 2**, including its physicochemical properties, a representative synthetic workflow, and the established mechanism of action of the final MMAF payload.

Physicochemical Data

The fundamental physicochemical properties of **MMAF intermediate 2** are summarized below.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Representative Synthetic and Conjugation Workflow

The synthesis of an MMAF-containing ADC is a multi-step process. The following workflow illustrates a representative pathway from a key intermediate to the final antibody conjugate.

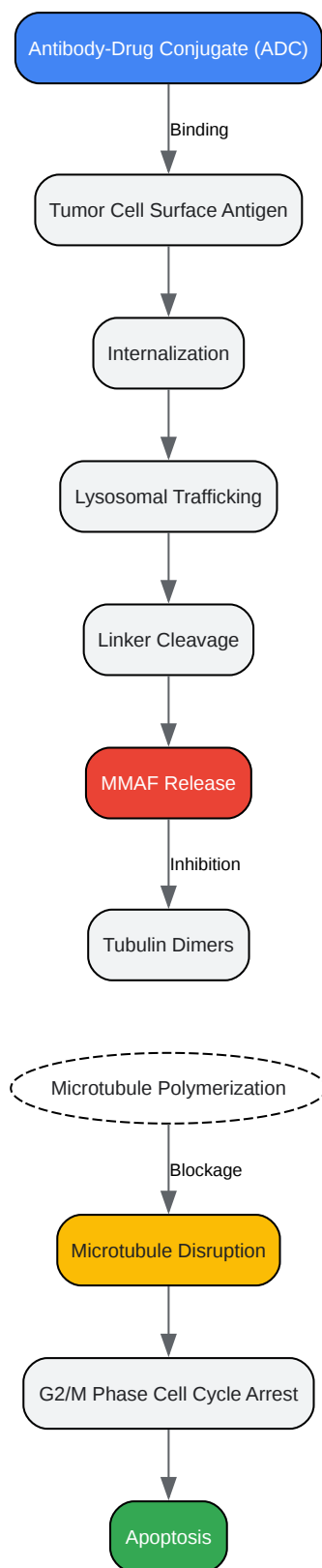
MMAF intermediate 2 would be involved in the initial steps of synthesizing the fully elaborated MMAF molecule.



FULL PROTOCOL TRUNCATED

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